

Personal protective equipment for handling 16:1 Cholesteryl ester-d7

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Compound of Interest

Compound Name: 16:1 Cholesteryl ester-d7

Cat. No.: B15553729

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Essential Safety and Handling Guide for 16:1 Cholesteryl Ester-d7

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **16:1 Cholesteryl ester-d7**. It outlines the necessary personal protective equipment (PPE), procedural steps for safe handling, and disposal plans to ensure a secure laboratory environment.

Personal Protective Equipment (PPE) and Safety Measures

When handling **16:1 Cholesteryl ester-d7**, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure personal safety. The recommended PPE is detailed below.

Protective Equipment	Specification and Use
Respiratory Protection	A mask should be worn to prevent inhalation of any aerosolized particles, particularly when handling the substance outside of a fume hood.
Eye Protection	Chemical safety glasses are required to protect against accidental splashes or contact with the eyes.[1][2][3]
Hand Protection	Chemical-resistant gloves, such as nitrile gloves, must be worn to avoid skin contact.[1][3][4]
Body Protection	A lab coat or other protective clothing should be worn to prevent contamination of personal clothing.[1][2]

Hazard Classifications for **16:1 Cholesteryl ester-d7**:[5]

Hazard Class	Category
Flammable liquids	Category 2
Acute toxicity, Oral	Category 3
Acute toxicity, Inhalation	Category 3
Acute toxicity, Dermal	Category 3
Skin irritation	Category 2
Eye irritation	Category 2
Carcinogenicity	Category 2
Specific target organ toxicity, single exposure	Category 1 (Central nervous system)
Specific target organ toxicity, single exposure	Category 3 (Central nervous system)

Operational and Disposal Plans

Proper handling and disposal of **16:1 Cholesteryl ester-d7** are critical for maintaining a safe and compliant laboratory. The following procedural guidance outlines the key steps from receipt to disposal.

Handling and Storage:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1]
- Avoid direct contact with eyes, skin, and clothing.[1][6]
- The product is shipped on dry ice and should be stored at -20°C upon receipt.[5][7]
- It is recommended to handle the substance in a solution, as it is typically provided at a concentration of 1 mg/mL.[5]
- Given its flammability, keep it away from heat, sparks, and open flames. The flash point is 9.7 °C (49.5 °F).[5]

Experimental Protocol: General Handling Procedure

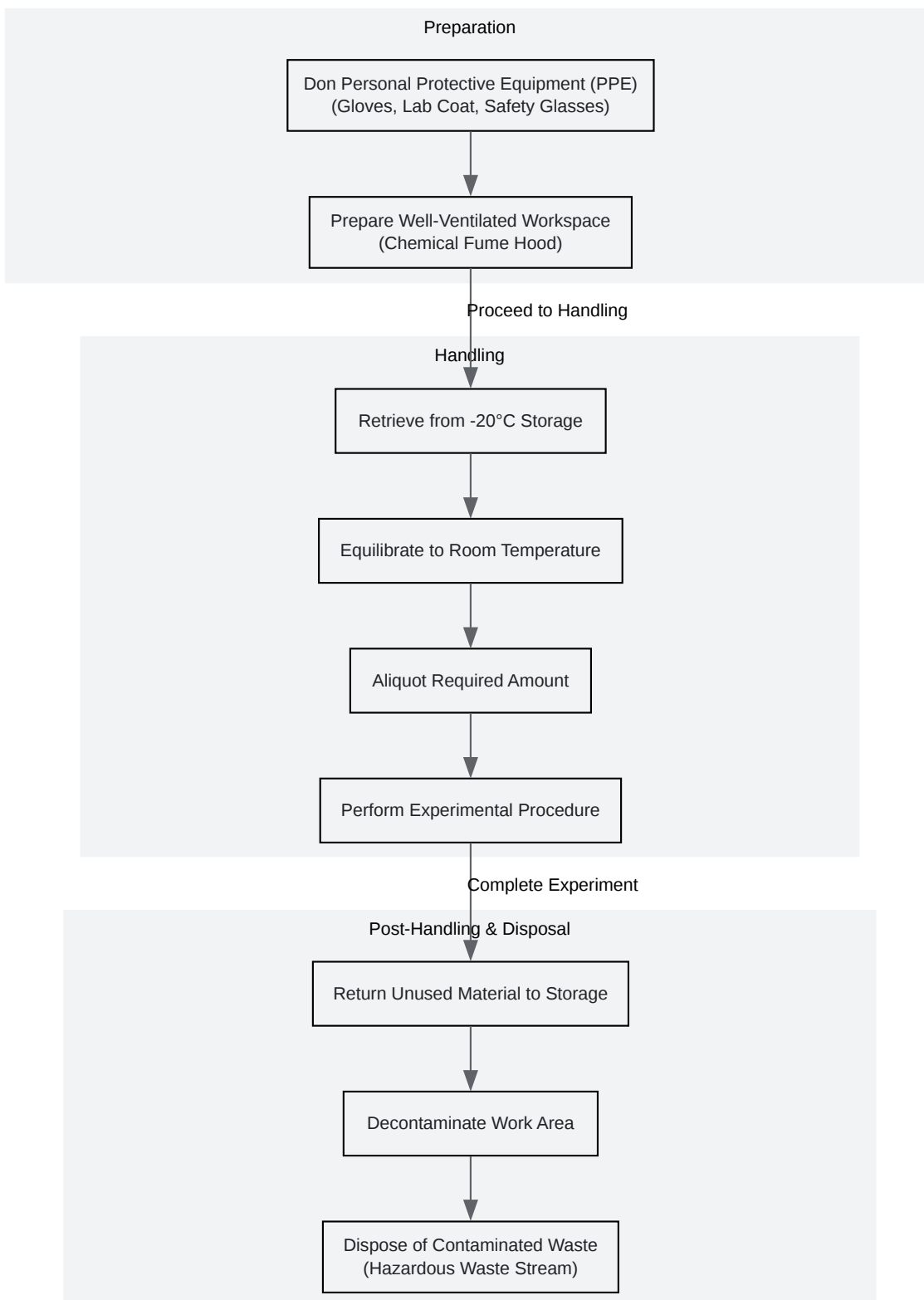
- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace within a chemical fume hood by lining the area with absorbent pads.
- Aliquoting: If necessary, allow the vial to warm to room temperature before opening to prevent condensation. Aliquot the required amount for the experiment using calibrated micropipettes.
- Reaction Setup: When adding the cholesteryl ester to a reaction, do so slowly and carefully to avoid splashing.
- Post-Handling: After use, securely cap the vial and return it to the -20°C storage. Clean the work area and any contaminated equipment according to standard laboratory procedures.

Disposal Plan:

- Dispose of unused **16:1 Cholesteryl ester-d7** and any contaminated materials (e.g., pipette tips, absorbent pads) as hazardous chemical waste.

- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of this chemical down the drain or in the regular trash.

Workflow for Safe Handling of 16:1 Cholesteryl Ester-d7



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Caption: Workflow for the safe handling of **16:1 Cholesteryl ester-d7**.

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